

An In-depth Technical Guide to the Physical Properties of Methyl 4-pentenoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Methyl 4-pentenoate**

Cat. No.: **B153847**

[Get Quote](#)

This guide provides a comprehensive overview of the boiling point and density of **methyl 4-pentenoate**, complete with experimental protocols for their determination. The information is intended for researchers, scientists, and professionals in the field of drug development.

Physical Properties of Methyl 4-pentenoate

Methyl 4-pentenoate, also known as methyl allylacetate, is a colorless liquid with a characteristic green, fruity aroma.^{[1][2][3]} It is an unsaturated methyl ester used in the synthesis of 2,4-dienoates.^{[2][4]}

Quantitative Data Summary

The boiling point and density of **methyl 4-pentenoate** are summarized in the table below.

These values have been compiled from various sources, and the ranges reflect minor variations in experimental conditions and purity.

Physical Property	Value	Conditions
Boiling Point	125–127 °C	@ 760 mmHg[1][5]
126 °C	Not specified	
Density / Specific Gravity	0.882–0.890 g/mL	Not specified[1]
0.921–0.923 g/mL	@ 25 °C[5]	
0.93	@ 20 °C (relative to water at 20 °C)	

Experimental Protocols

The following sections detail the standard laboratory procedures for determining the boiling point and density of a liquid organic compound such as **methyl 4-pentenoate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[6] This can be determined by several methods, including distillation and the micro-boiling point method.

1. Micro-Boiling Point Determination (Thiele Tube Method)

This method is suitable when only a small amount of the sample is available.

- Apparatus: Thiele tube, thermometer, capillary tube (one end sealed), rubber band or wire, heating source (Bunsen burner or oil bath), and sample liquid.
- Procedure:
 - Attach a small test tube containing 0.5 mL of **methyl 4-pentenoate** to a thermometer using a rubber band. The bulb of the thermometer should be level with the liquid.
 - Place a capillary tube, with the sealed end up, into the test tube.

- Place the entire assembly into the Thiele tube containing heating oil, ensuring the side arm is also filled.
- Gently heat the side arm of the Thiele tube.[\[7\]](#)
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Continue gentle heating until a rapid and continuous stream of bubbles emerges from the capillary tube.[\[7\]](#)[\[8\]](#)
- Stop heating and allow the apparatus to cool.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[\[7\]](#)

2. Simple Distillation Method

This method is used when a larger volume of the liquid is available (at least 5 mL).[\[6\]](#)

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
 - Place 5-10 mL of **methyl 4-pentenoate** and a few boiling chips into the distillation flask.
 - Set up the distillation apparatus with the thermometer bulb positioned just below the side arm leading to the condenser.
 - Begin heating the distillation flask.
 - The liquid will begin to boil and its vapor will travel into the condenser.
 - The boiling point is the stable temperature at which the vapor is condensing and dripping into the receiving flask.[\[9\]](#) It is crucial to record the barometric pressure as the boiling point varies with pressure.[\[6\]](#)

Determination of Density

Density is the mass of a substance per unit volume. For liquids, it is typically measured in grams per milliliter (g/mL).

1. Pycnometer Method

A pycnometer is a flask with a specific, accurately known volume, used for precise density measurements.[10]

- Apparatus: Pycnometer, analytical balance, and the sample liquid.
- Procedure:
 - Thoroughly clean and dry the pycnometer and weigh it accurately on an analytical balance (m_{empty}).
 - Fill the pycnometer with **methyl 4-pentenoate**, ensuring no air bubbles are present. If the pycnometer has a ground glass stopper with a capillary, the excess liquid will be expelled.
 - Weigh the filled pycnometer (m_{full}).
 - The mass of the liquid is the difference between the two weighings ($m_{\text{liquid}} = m_{\text{full}} - m_{\text{empty}}$).
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer ($\rho = m_{\text{liquid}} / V_{\text{pycnometer}}$).[10]

2. Gravimetric Method using a Graduated Cylinder and Balance

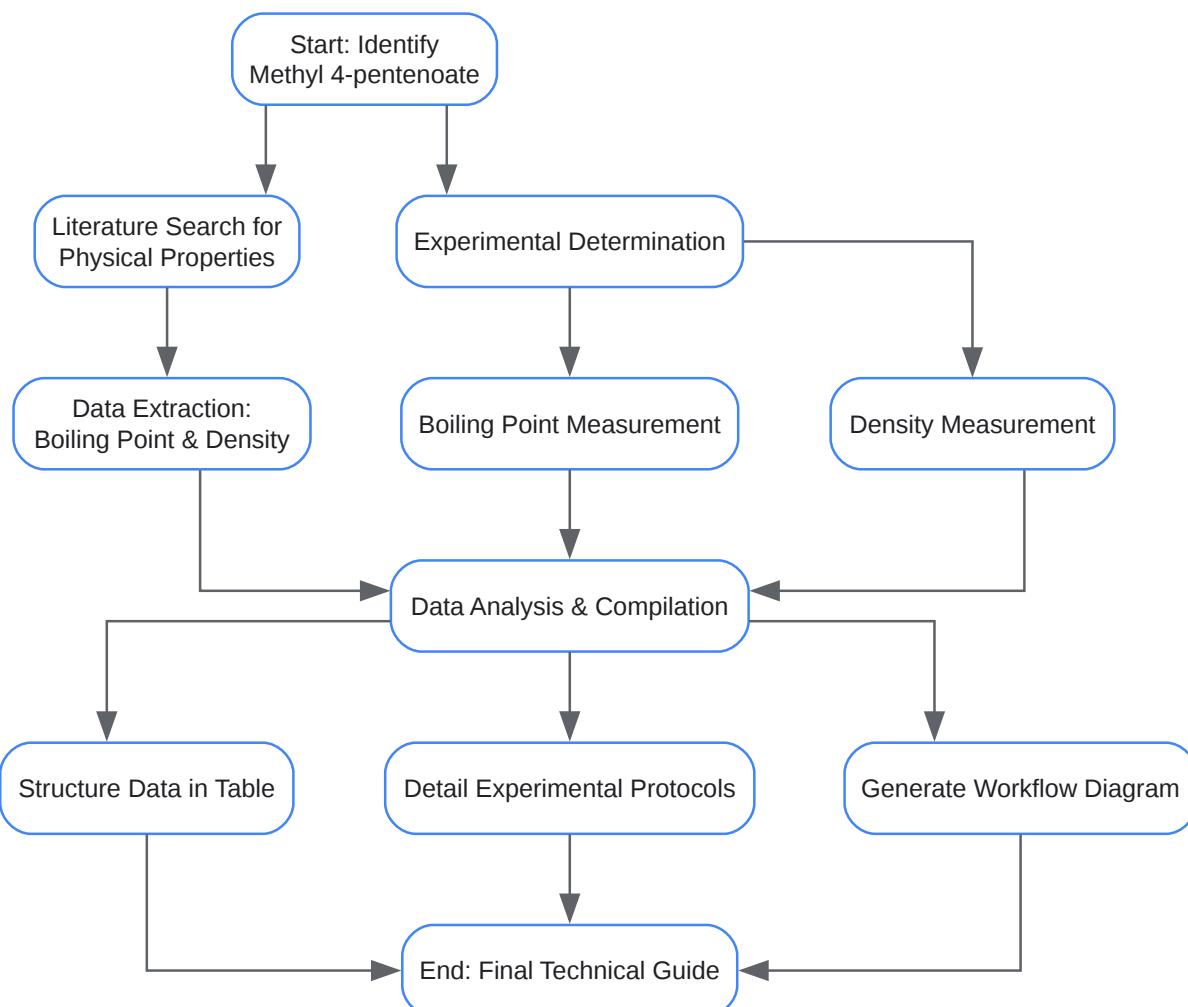
This method is less precise but suitable for general laboratory use.

- Apparatus: Graduated cylinder, analytical or top-pan balance, and the sample liquid.
- Procedure:
 - Place an empty, dry graduated cylinder on the balance and tare the balance to zero.[11]

- Carefully add a specific volume of **methyl 4-pentenoate** to the graduated cylinder (e.g., 10 mL). Record the exact volume.
- Record the mass of the liquid displayed on the balance.
- The density is calculated by dividing the mass of the liquid by the volume measured ($\rho = \text{mass} / \text{volume}$).^[12] For greater accuracy, this can be repeated with different volumes and the results averaged.^[11]

Logical Workflow Diagram

The following diagram illustrates the logical workflow for determining and presenting the physical properties of **methyl 4-pentenoate**.



[Click to download full resolution via product page](#)

Caption: Workflow for Characterizing **Methyl 4-pentenoate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl 4-pentenoate | C6H10O2 | CID 543664 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. METHYL 4-PENTENOATE | 818-57-5 [chemicalbook.com]
- 3. Page loading... [guidechem.com]
- 4. scbt.com [scbt.com]
- 5. methyl 4-pentenoate, 818-57-5 [thegoodsentscompany.com]
- 6. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 7. uomus.edu.iq [uomus.edu.iq]
- 8. Video: Boiling Points - Procedure [jove.com]
- 9. chem.ucalgary.ca [chem.ucalgary.ca]
- 10. mt.com [mt.com]
- 11. Measuring density | Class experiment | RSC Education [edu.rsc.org]
- 12. homesciencetools.com [homesciencetools.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Methyl 4-pentenoate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b153847#methyl-4-pentenoate-boiling-point-and-density>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com